

# Assessing the therapeutic potential of THP104c relative to existing compounds

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: THP104c  
Cat. No.: B10829467

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## Assessing the Therapeutic Potential of TH104: A Comparative Analysis

### Introduction

While the query specified "**THP104c**," publicly available data on a compound with this exact designation is not available in the context of therapeutic potential. However, significant information exists for TH104, a product under development by Tharimmune, Inc. This guide will focus on assessing the therapeutic potential of TH104, a buccal film formulation of nalmefene, relative to existing compounds, based on available preliminary data. This analysis is intended for researchers, scientists, and drug development professionals to provide an objective comparison supported by initial experimental findings.

### Quantitative Data Summary

The following table summarizes the key pharmacokinetic parameters of TH104 compared to intravenous (IV) nalmefene, based on a Phase 1 clinical study. This data highlights the differentiated profile of the buccal film formulation.

Parameter	TH104 (Buccal Film)	Intravenous Nalmefene	Key Observation
Absorption Rate	Slower absorption	Rapid absorption	TH104 demonstrates a delayed release profile.
Metabolism	Delayed metabolism	Standard metabolism	The buccal formulation may alter first-pass metabolism.
Safety & Tolerability	Comparable to IV nalmefene	Established profile	Only mild adverse events were reported for TH104. <a href="#">[1]</a>

## Experimental Protocols

### Phase 1 Clinical Trial of TH104

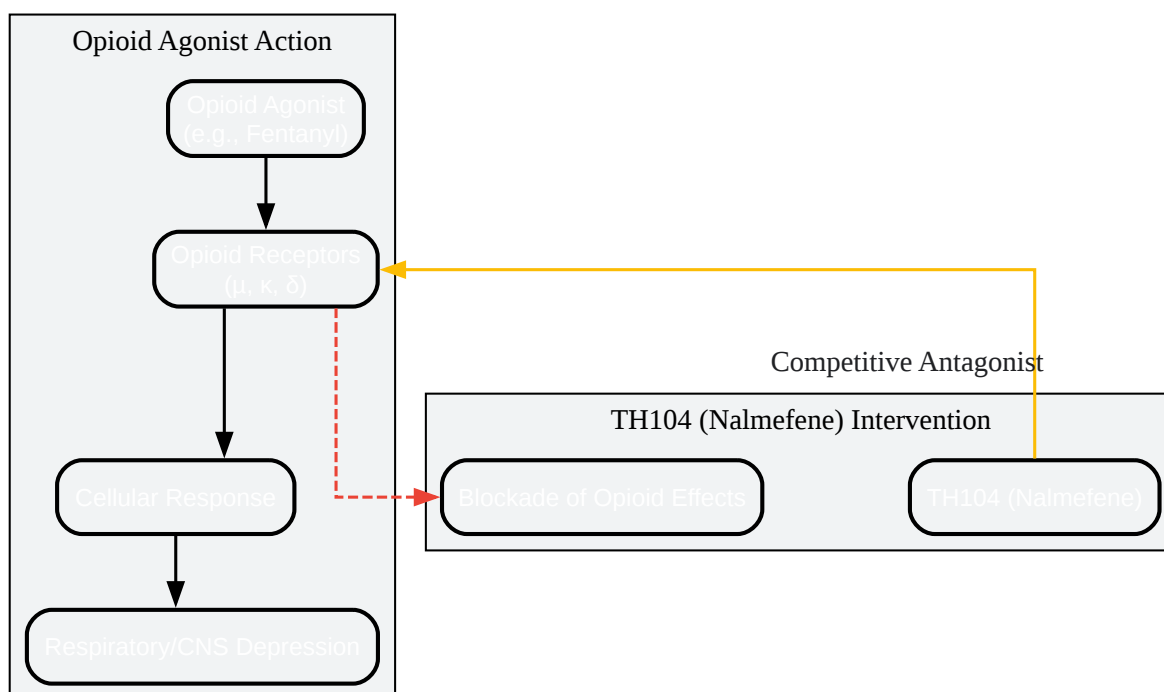
Objective: To evaluate the pharmacokinetics, safety, and tolerability of TH104 buccal film compared to intravenous nalmefene in healthy subjects.

Methodology:

- Study Design: A comparative Phase 1 study.
- Participants: Healthy volunteers.
- Intervention: Administration of TH104 buccal film and intravenous nalmefene.
- Data Collection: Serial blood samples were collected to assess pharmacokinetic parameters. Safety and tolerability were monitored through the reporting of adverse events.
- Primary Endpoints: To compare the absorption rate and metabolism of TH104 with intravenous nalmefene.
- Secondary Endpoints: To assess the safety and tolerability profile of TH104.

## Mechanism of Action and Signaling Pathway

TH104 is a buccal film formulation of nalmefene. Nalmefene is an opioid antagonist that acts on the  $\mu$  (mu),  $\kappa$  (kappa), and  $\delta$  (delta) opioid receptors. Its therapeutic effect in the context of opioid-induced respiratory and central nervous system (CNS) depression stems from its ability to competitively block these receptors, thereby reversing the effects of opioid agonists.



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Caption: Mechanism of TH104 as an opioid antagonist.

## Regulatory and Development Pathway

Tharimmune is advancing TH104 through the 505(b)(2) regulatory pathway. This pathway is designed for new drug applications (NDAs) that contain full safety and effectiveness reports but where some of the information required for approval, such as safety and efficacy information on the active ingredient, comes from studies not conducted by or for the applicant.



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## References

- 1. [gurufocus.com](https://www.gurufocus.com) [[gurufocus.com](https://www.gurufocus.com)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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